

An In-depth Technical Guide to Ammonium Diethyldithiocarbamate

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Compound of Interest

Compound Name: Ammonium diethyldithiocarbamate

Cat. No.: B1582315

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This guide provides comprehensive technical information on **Ammonium Diethyldithiocarbamate**, focusing on its CAS number, safety data, and handling protocols, intended for researchers, scientists, and professionals in drug development.

Chemical Identification

Ammonium diethyldithiocarbamate is identified by the CAS Number: 21124-33-4.^{[1][2][3][4]} It is also known by other names, including Diethyldithiocarbamic acid ammonium salt.

Physicochemical Properties

A summary of the key quantitative data for **Ammonium Diethyldithiocarbamate** is presented in the table below for easy reference and comparison.

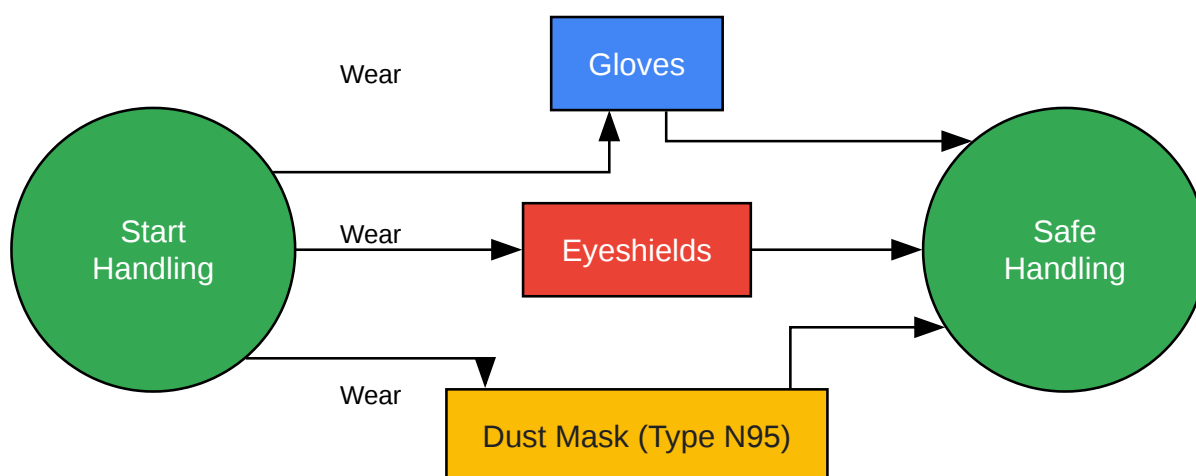
Property	Value	Source
Molecular Formula	C5H14N2S2	[1][4]
Molecular Weight	166.31 g/mol	[1][2][3][4]
Appearance	Off-white crystalline powder/solid	[5]
Melting Point	80 °C (decomposes)	[2][3]
Boiling Point	176.4°C at 760 mmHg	[2]
Density	1.086 g/cm ³	[2]
Storage Temperature	2-8°C	[2][3]

Safety and Hazard Information

Ammonium diethyldithiocarbamate is classified with the following hazards:

- Hazard Classifications: Eye Irritation Category 2, Skin Irritation Category 2, Specific Target Organ Toxicity (Single Exposure) Category 3.[1][3]
- Signal Word: Warning.[1][3]
- Hazard Statements: H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).[1][3]
- Precautionary Statements: P261, P264, P271, P280, P302 + P352, P305 + P351 + P338.[1][3]

The following diagram illustrates the mandatory personal protective equipment to be used when handling **Ammonium diethyldithiocarbamate** to minimize exposure and ensure safety.



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Personal Protective Equipment for Handling **Ammonium Diethyldithiocarbamate**.

Experimental Protocols: First Aid Measures

Detailed methodologies for emergency first aid are critical for laboratory safety.

Eye Contact:

- Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes.[5][6]
- If contact lenses are present and easy to do, remove them.[6]
- Continue rinsing.
- Seek medical attention.[5]

Skin Contact:

- Wash off immediately with plenty of soap and water for at least 15 minutes.[5][6]
- Remove all contaminated clothing.
- If skin irritation occurs, get medical advice/attention.[5]

Inhalation:

- Remove the victim to fresh air.[5][6]
- Keep the person at rest in a position comfortable for breathing.[6]
- If the individual is not breathing, give artificial respiration.[5][6]
- If symptoms persist, call a physician.

Ingestion:

- Do NOT induce vomiting.[5][6]
- Rinse mouth with water.
- Seek immediate medical attention.[5][6]

Handling and Storage

- Handling: Avoid contact with skin, eyes, and clothing.[6] Do not breathe dust. Use only in a well-ventilated area. Wash hands thoroughly after handling.[6]
- Storage: Keep containers tightly closed in a dry, cool, and well-ventilated place.[6] The recommended storage temperature is 2-8°C.[2][3] It should be protected from moisture as it is hygroscopic.[5][6]

Stability and Reactivity

- Chemical Stability: Stable under recommended storage conditions.[5][6] It is hygroscopic.[5][6]
- Conditions to Avoid: Exposure to moist air or water, excess heat, and dust formation.[5][6]
- Incompatible Materials: Strong oxidizing agents, strong acids, and strong bases.[5][6]
- Hazardous Decomposition Products: Under fire conditions, it may decompose to form carbon monoxide (CO), carbon dioxide (CO₂), nitrogen oxides (NO_x), and sulfur oxides.[5]

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